

Personal protective equipment for handling Dibritannilactone B

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Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B15592887*

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Essential Safety and Handling Guide for Dibritannilactone B

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dibritannilactone B**. Given that a specific Safety Data Sheet (SDS) for **Dibritannilactone B** is not publicly available, the following procedures are based on best practices for handling halogenated organic compounds and sesquiterpenoid lactones of unknown toxicity.^{[1][2][3]}

Pre-Handling Risk Assessment and Chemical Properties

Before commencing any work with **Dibritannilactone B**, a thorough risk assessment is mandatory. As a brominated organic compound and a sesquiterpenoid lactone, it should be handled as a substance with potential for skin and eye irritation, respiratory effects, and unknown toxicity.^{[1][2][4]}

Chemical and Physical Properties Summary:

Property	Value	Source
CAS Number	1829580-18-8	[2] [3]
Molecular Formula	C34H46O9	[2] [3]
Molecular Weight	598.72 g/mol	[2] [3]
Physical Description	Powder	[2]
Purity	>98% (as determined by HPLC)	[2]
Source Organism	Inula britannica	[2] [3]

Note: Researchers should exercise caution as the CAS number has been associated with a different chemical entity by at least one vendor.[\[2\]](#) It is crucial to verify the identity of the supplied material.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the required PPE for handling **Dibritannilactone B**.

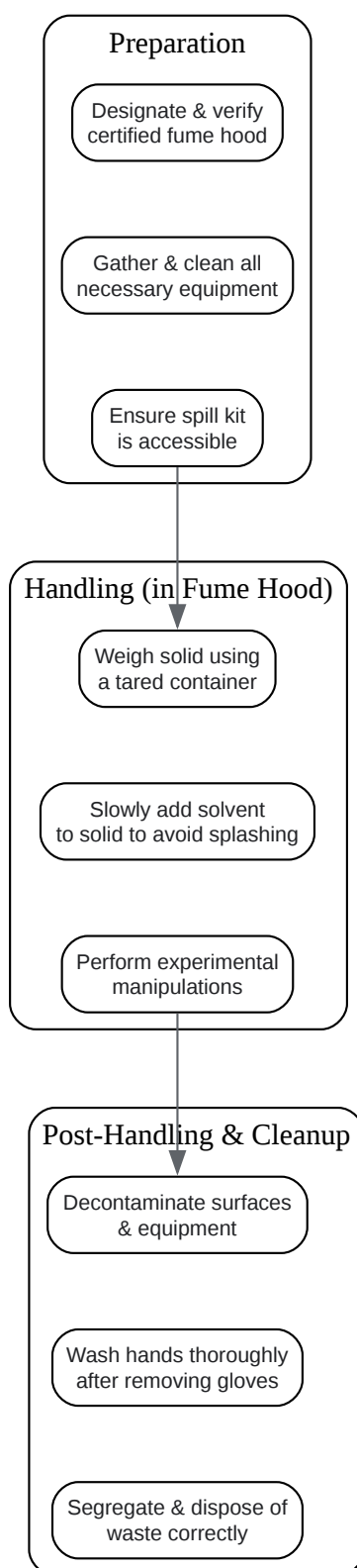
Required Personal Protective Equipment (PPE):

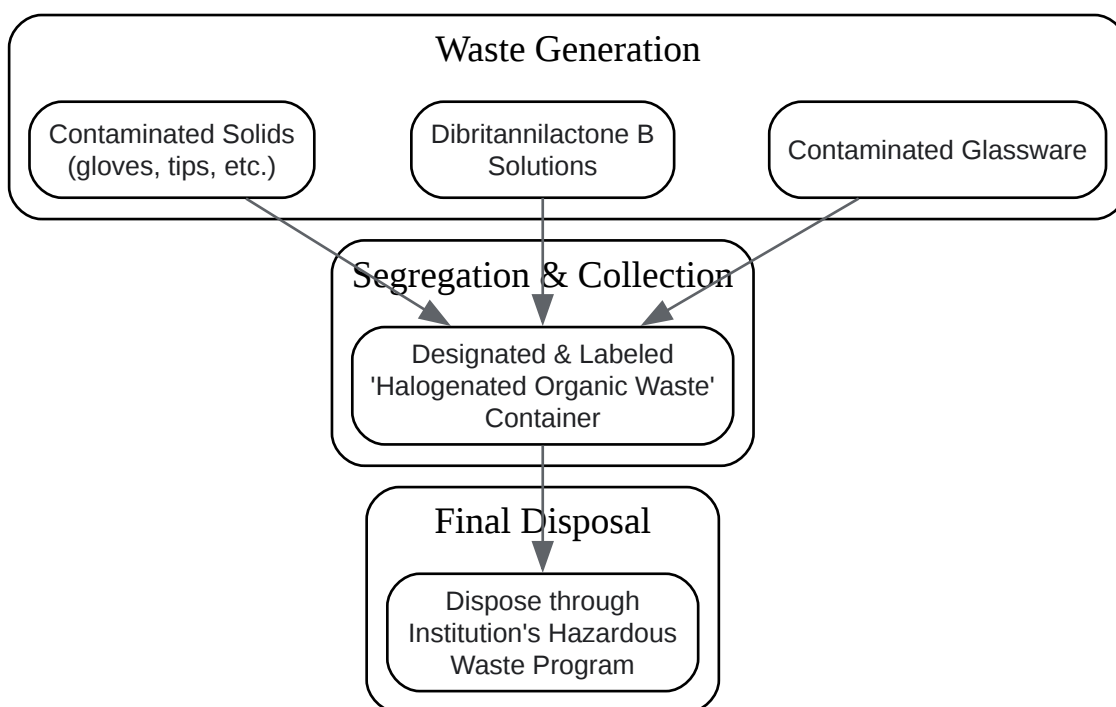
Body Part	Required PPE	Specifications and Best Practices
Hands	Double-gloved chemical-resistant gloves	Nitrile or neoprene gloves are recommended. ^[4] Immediately change gloves if they become contaminated.
Eyes/Face	Chemical safety goggles and face shield	Goggles are mandatory. A face shield should be worn when there is a risk of splashing. ^[4]
Body	Fully-buttoned lab coat or chemical-resistant apron/suit	For larger quantities or when there is a significant risk of spillage, a chemically resistant apron or suit should be worn over the lab coat. ^[4]
Respiratory	NIOSH-approved respirator	Required if work cannot be conducted in a certified chemical fume hood. ^[4] Cartridges should be appropriate for organic vapors and particulates.

Operational Plan: Step-by-Step Handling Procedures

All handling of **Dibritannilactone B**, whether in solid or solution form, must be conducted within a certified chemical fume hood to minimize inhalation exposure.^{[1][4]}

Experimental Workflow:





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